

An In-depth Technical Guide to 4-Chloro-8-fluoroquinoline

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Compound of Interest

Compound Name: 4-Chloro-8-fluorocinnoline

Cat. No.: B15315690

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Correct IUPAC Name: 4-Chloro-8-fluoroquinoline

The compound initially referred to as "**4-Chloro-8-fluorocinnoline**" is correctly identified by the International Union of Pure and Applied Chemistry (IUPAC) as 4-chloro-8-fluoroquinoline. This guide provides a comprehensive overview of its chemical properties, a representative synthesis protocol, and its putative biological mechanism of action based on its classification as a quinoline derivative.

Chemical and Physical Properties

Quantitative data for 4-chloro-8-fluoroquinoline is summarized in the table below for ease of reference and comparison.

Property	Value	Source
IUPAC Name	4-chloro-8-fluoroquinoline	PubChem[1]
CAS Number	63010-72-0	PubChem[1]
Molecular Formula	C ₉ H ₅ ClFN	PubChem[1]
Molecular Weight	181.59 g/mol	PubChem[1]
Appearance	Solid	Sigma-Aldrich
InChI	InChI=1S/C9H5ClFN/c10-7-4-5-12-9-6(7)2-1-3-8(9)11/h1-5H	PubChem[1]
InChIKey	NUIMKHDPMIPYFI-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>C1=CC2=C(C=CN=C2C(=C1)F)Cl</chem>	PubChem[1]

Experimental Protocols: Synthesis of Quinolone Derivatives

While a specific, detailed experimental protocol for the synthesis of 4-chloro-8-fluoroquinoline is not readily available in the reviewed literature, the following is a representative multi-step synthesis for a structurally similar compound, 4-chloro-8-trifluoromethyl-quinoline. This process illustrates a common pathway for the synthesis of chloro-substituted quinolines.

Representative Synthesis of a 4-Chloroquinoline Derivative[2]

This synthesis involves the following key steps:

- **Condensation:** o-Trifluoromethyl-aniline is condensed with ethyl ethoxymethylene malonate to form ethyl o-trifluoromethylanilinomethylene-malonate.
- **Cyclization:** The resulting product is cyclized to yield 3-carbethoxy-4-hydroxy-8-trifluoromethyl-quinoline.

- Saponification: The ethyl ester is saponified to the corresponding carboxylic acid, 3-carboxy-4-hydroxy-8-trifluoromethyl-quinoline.
- Chlorination: The 4-hydroxy group is replaced with a chlorine atom by reacting the product with a chlorinating agent such as phosphorus oxychloride.

A detailed procedure for a similar chlorination step is described as follows:

- To 75 ml of phosphorus oxychloride, 13.75 g of monosublimated iodine were added at 0° to 5° C.
- The mixture was heated over 30 minutes to 93°-95° C and maintained at this temperature for approximately 30 minutes.
- 50 g of the 4-hydroxy-quinoline precursor were then added in fractions over 6 minutes.
- The reaction mixture was held at 93°-95° C for an additional 30 minutes.
- After cooling, the mixture was carefully added to a stirred solution of sodium bisulfite in water.
- The resulting suspension was filtered, washed, and dried to yield the 4-chloroquinoline product, which can be further purified by crystallization.

Biological Activity and Mechanism of Action

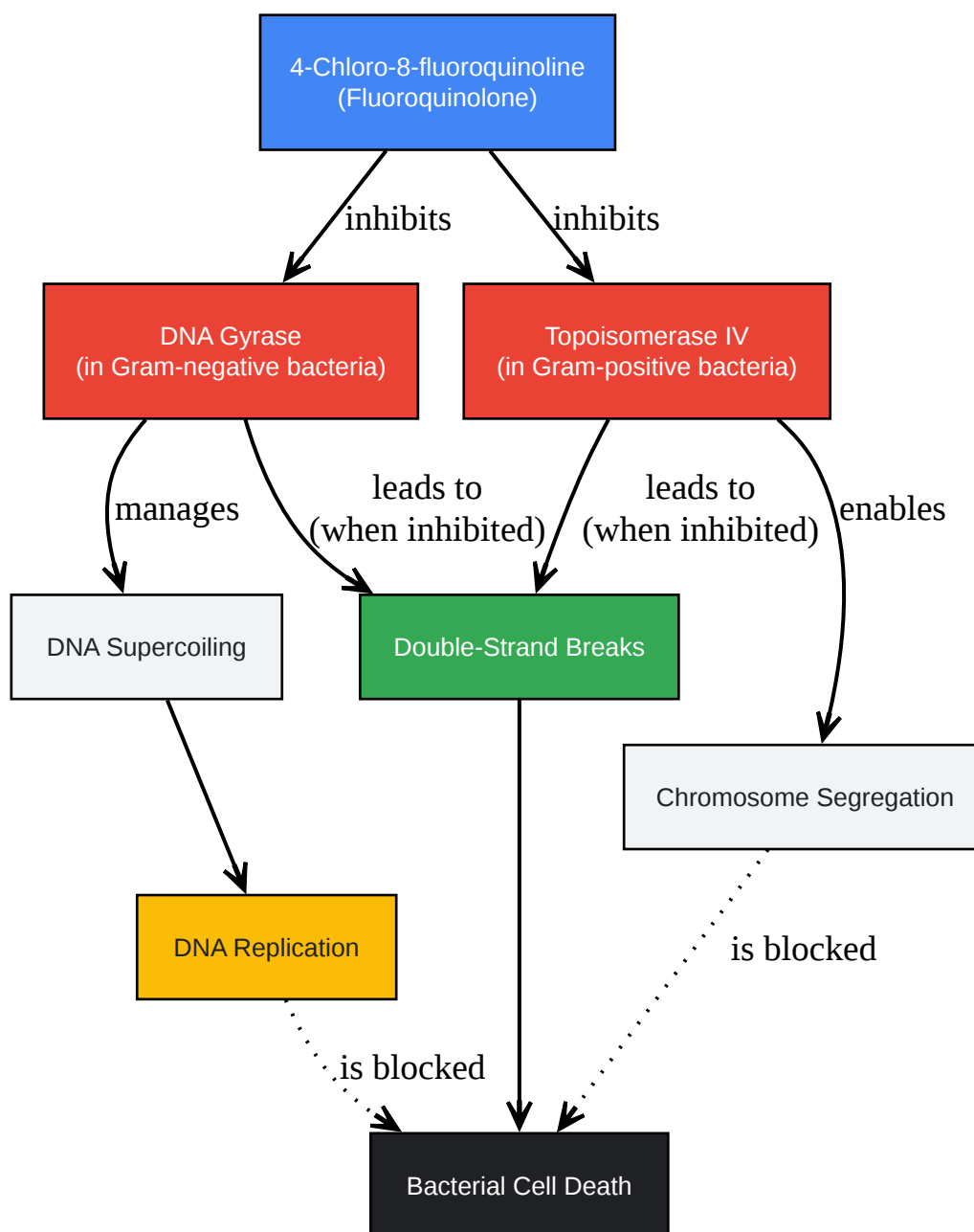
As a member of the quinolone class of compounds, 4-chloro-8-fluoroquinoline is predicted to exhibit antibacterial activity through the inhibition of bacterial DNA synthesis. This mechanism is characteristic of fluoroquinolone antibiotics.

The primary targets of fluoroquinolones are two essential bacterial type II topoisomerase enzymes: DNA gyrase and topoisomerase IV.[3] These enzymes are crucial for bacterial DNA replication, transcription, repair, and recombination by managing the topological state of the DNA.[4]

The mechanism of action can be summarized as follows:

- **Inhibition of DNA Gyrase:** In many Gram-negative bacteria, DNA gyrase is the primary target.
[5] This enzyme introduces negative supercoils into the DNA, which is a critical step for the initiation of replication. Fluoroquinolones bind to the complex of DNA gyrase and DNA, stabilizing it.[5] This leads to the cessation of DNA replication and the formation of double-strand breaks in the bacterial chromosome, ultimately resulting in cell death.[6]
- **Inhibition of Topoisomerase IV:** In most Gram-positive bacteria, topoisomerase IV is the main target.[5] This enzyme is responsible for separating the interlinked daughter DNA strands following replication. By inhibiting topoisomerase IV, fluoroquinolones prevent the segregation of the replicated chromosomes into the daughter cells, thus blocking cell division and leading to cell death.[5]

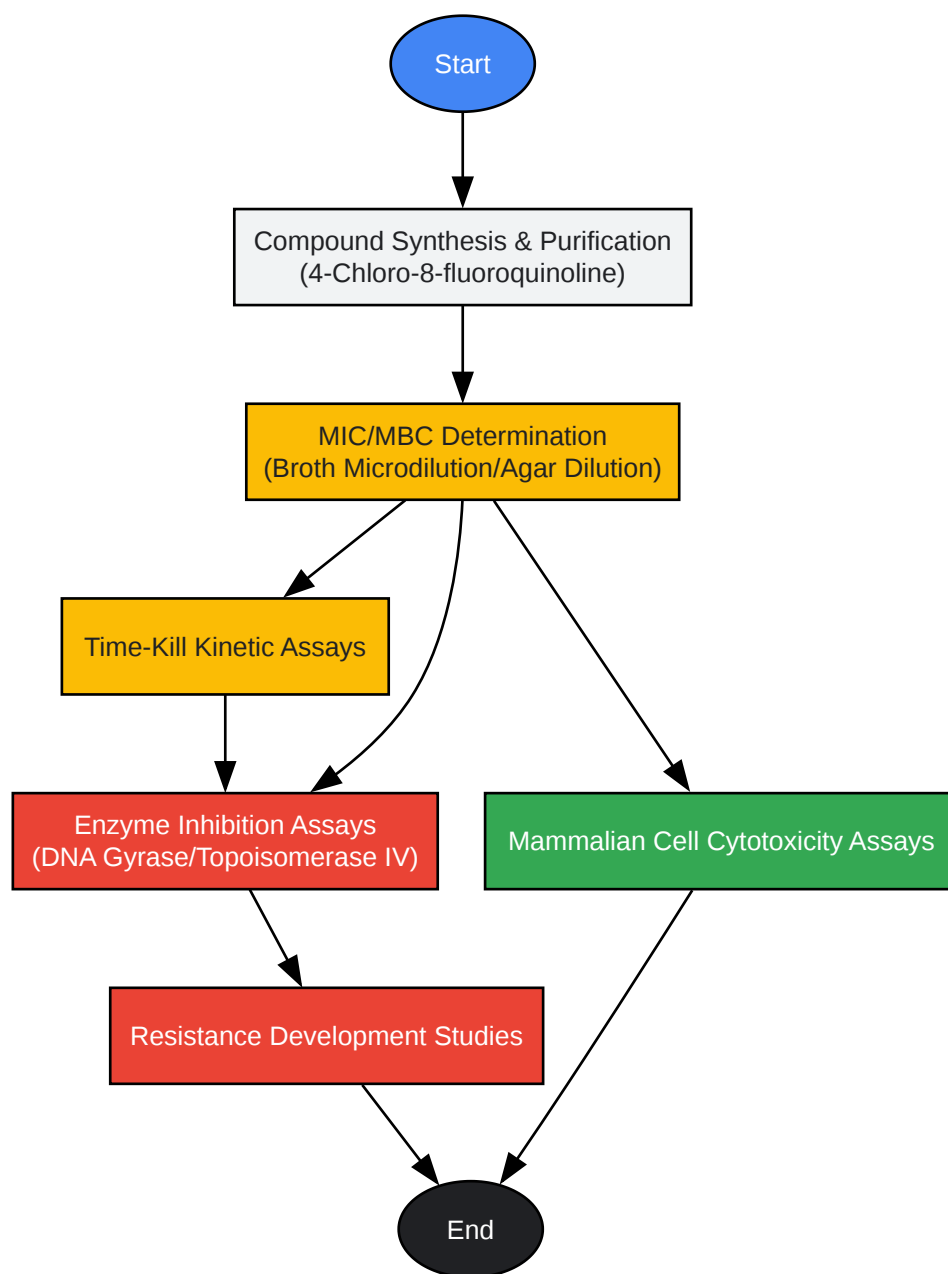
The dual-targeting of these essential enzymes contributes to the broad-spectrum bactericidal activity of fluoroquinolones.[3]



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Caption: Mechanism of action for fluoroquinolones.

A general workflow for evaluating the antibacterial potential of a compound like 4-chloro-8-fluoroquinoline would involve several stages, from initial screening to more detailed mechanistic studies.



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Caption: Workflow for antibacterial drug discovery.

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References

- 1. 4-Chloro-8-fluoroquinoline | C₉H₅ClFN | CID 2736587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US4277607A - Process for the preparation of 4-chloroquinolines - Google Patents [patents.google.com]
- 3. Topoisomerase Inhibitors: Fluoroquinolone Mechanisms of Action and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. m.youtube.com [m.youtube.com]
- 6. academic.oup.com [academic.oup.com]
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